

Application Notes and Protocols: Derivatization of Amino-benzodioxin for Biological Screening

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Compound of Interest

Compound Name: 2,3-Dihydro-6-nitro-1,4-benzodioxin

Cat. No.: B021120

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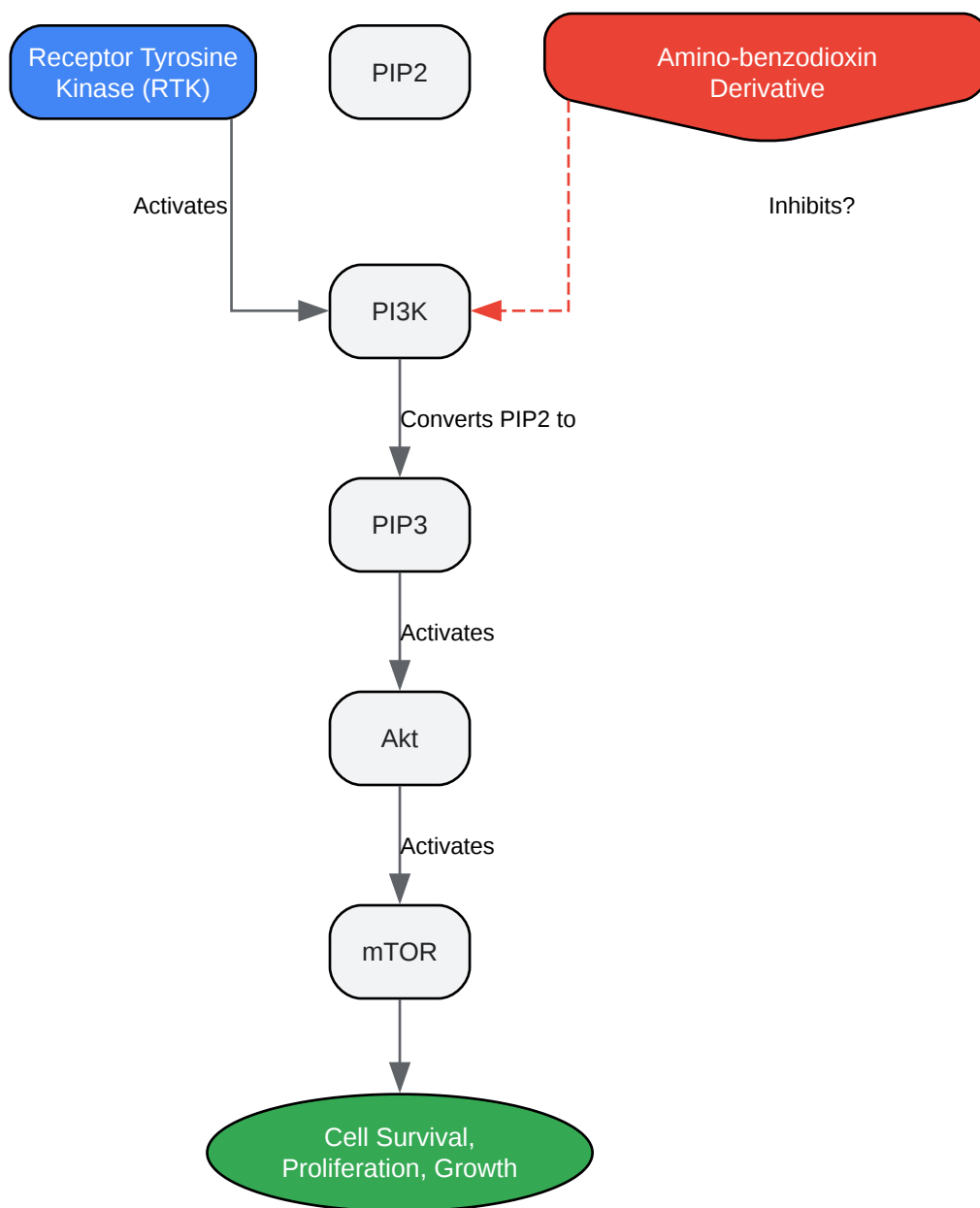
Introduction

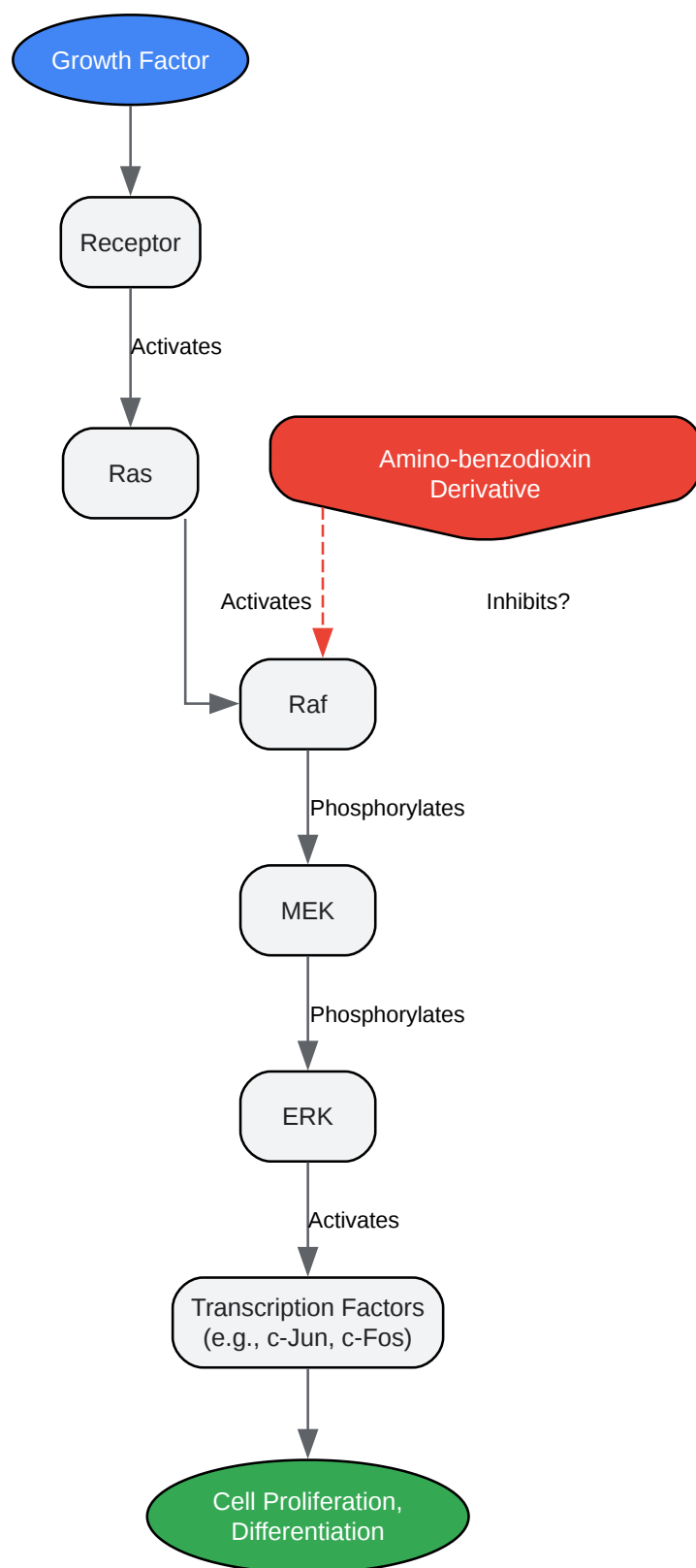
The amino-benzodioxin scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds. The presence of an amino group provides a versatile handle for chemical modification, allowing for the generation of diverse libraries of derivatives for biological screening. This document provides detailed application notes and protocols for the derivatization of amino-benzodioxin and subsequent biological evaluation against various targets, including adrenoceptors, enzymes involved in metabolic disorders, and cancer cell lines.

Derivatization Strategies for Amino-benzodioxin

The primary amino group on the benzodioxin ring is readily derivatized through various chemical reactions. A common and effective strategy is N-acylation to form amide derivatives. This approach allows for the introduction of a wide range of substituents, enabling the modulation of physicochemical properties and biological activity.

General Workflow for N-Acylation of Amino-benzodioxin





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